

A Comparative Guide to LDHA Inhibitors: Ldha-IN-3 vs. FX11

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Compound of Interest

Compound Name: Ldha-IN-3

Cat. No.: B10829449

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Lactate dehydrogenase A (LDHA) has emerged as a critical therapeutic target in oncology due to its central role in the metabolic reprogramming of cancer cells, famously known as the Warburg effect. This enzyme catalyzes the conversion of pyruvate to lactate, a crucial step in anaerobic glycolysis, which allows cancer cells to thrive in hypoxic environments. This guide provides a detailed comparison of two prominent small-molecule inhibitors of LDHA: **Ldha-IN-3** and FX11.

Performance and Quantitative Data

A direct head-to-head comparison of **Ldha-IN-3** and FX11 in the same experimental setting is not readily available in the current literature. The following tables summarize the available quantitative data from various sources. It is crucial to interpret these values with caution as they were likely generated using different experimental protocols and conditions.

Inhibitor	Target	IC50	Ki	Mechanism of Action
Ldha-IN-3	LDHA	145.2 nM[1][2][3]	Not Reported	Noncompetitive[1][2][3]
FX11	LDHA	23.3 μM (in HeLa cells)[4][5]	8 μM[4][5][6][7]	Competitive with respect to NADH[4][5][6][7]

Table 1: In Vitro Biochemical Potency of **Ldha-IN-3** and FX11 against LDHA.
Disclaimer: The IC50 and Ki values are sourced from different publications and may not be directly comparable due to variations in experimental conditions.

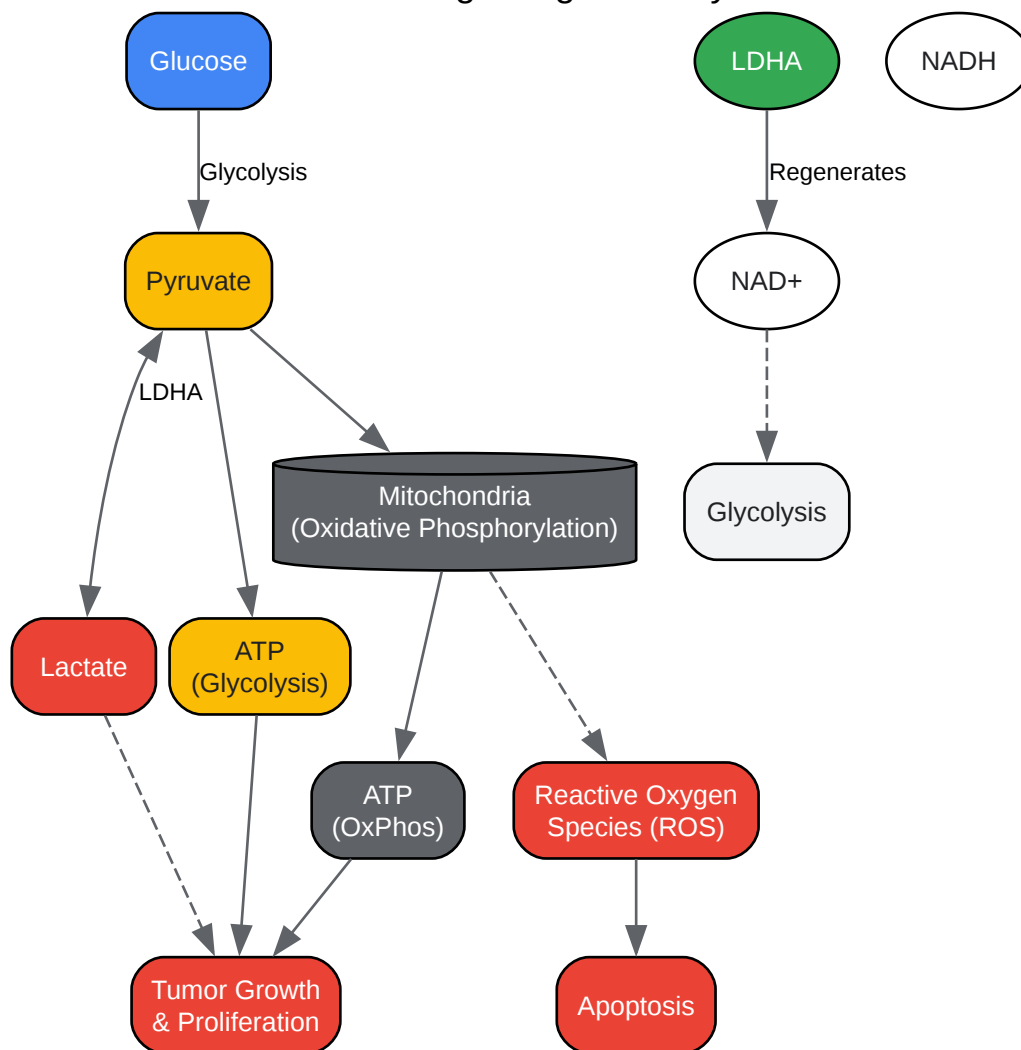
Inhibitor	Cell Line	Effect
Ldha-IN-3	Cancer Cells	Induces mitochondria-mediated apoptosis through the generation of reactive oxygen species (ROS)[1].
FX11	Lymphoma and Pancreatic Cancer Cells	Reduces ATP levels, induces oxidative stress and cell death[4][5][6][7]. Shows antitumor activity in xenograft models[4][6].

Table 2: Cellular Effects of **Ldha-IN-3** and FX11.

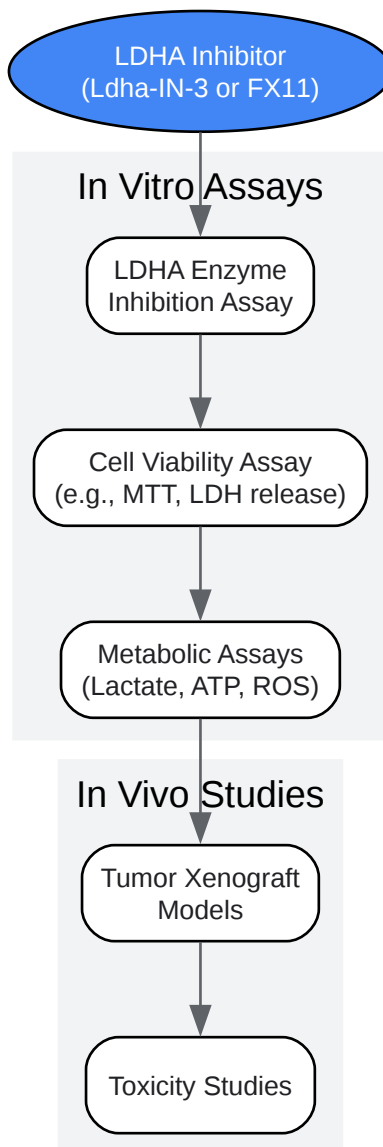
Signaling Pathways and Experimental Workflows

The inhibition of LDHA has significant downstream effects on cellular metabolism and survival. Below are diagrams illustrating the LDHA signaling pathway and a general workflow for evaluating LDHA inhibitors.

LDHA Signaling Pathway



Experimental Workflow for LDHA Inhibitor Evaluation



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References

- 1. Inhibition of lactate dehydrogenase A induces oxidative stress and inhibits tumor progression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. profiles.wustl.edu [profiles.wustl.edu]
- 3. FX11 INHIBITS AEROBIC GLYCOLYSIS AND GROWTH OF NEUROBLASTOMA CELLS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. semanticscholar.org [semanticscholar.org]
- 5. jackwestin.com [jackwestin.com]
- 6. aacrjournals.org [aacrjournals.org]
- 7. mdpi.com [mdpi.com]
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